

# 5-Bromothiophene-2-carboxylic acid safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 5-Bromothiophene-2-carboxylic acid

Cat. No.: B029826

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## An In-depth Technical Guide to the Safe Handling of 5-Bromothiophene-2-carboxylic Acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **5-Bromothiophene-2-carboxylic acid** (CAS No: 7311-63-9), a versatile building block in organic synthesis.

## Chemical Identification and Physical Properties

**5-Bromothiophene-2-carboxylic acid** is a halogenated heterocyclic compound. Its key identifiers and physical characteristics are summarized below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrO <sub>2</sub> S
Molecular Weight	207.05 g/mol [1][2]
Appearance	White to light yellow or light brown crystal powder[3][4]
Melting Point	140-144 °C[2][3][4]
Boiling Point	318.9 °C at 760 mmHg[3][4]
Density	1.924 g/cm <sup>3</sup> at 25 °C[3]
Storage Temperature	2-8°C[2][4]

## Hazard Identification and GHS Classification

**5-Bromothiophene-2-carboxylic acid** is classified as a hazardous substance. The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][5][6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][5][6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][5][6]

Signal Word: Warning[1][4][5]

Pictogram:

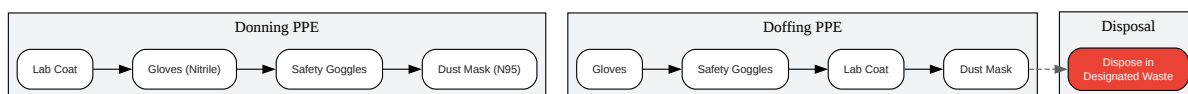
- GHS07 (Exclamation Mark)[1][6]

# Precautionary Measures and Safe Handling Protocols

Adherence to strict safety protocols is essential when working with this compound.

## Personal Protective Equipment (PPE)

A detailed workflow for donning and doffing PPE is crucial to prevent exposure.



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PPE Donning and Doffing Workflow.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.<sup>[5][7]</sup>
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[7][8]</sup>

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.<sup>[5]</sup>
- Avoid breathing dust.<sup>[7]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[7]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[7]</sup>
- Keep containers tightly closed when not in use.<sup>[5]</sup>

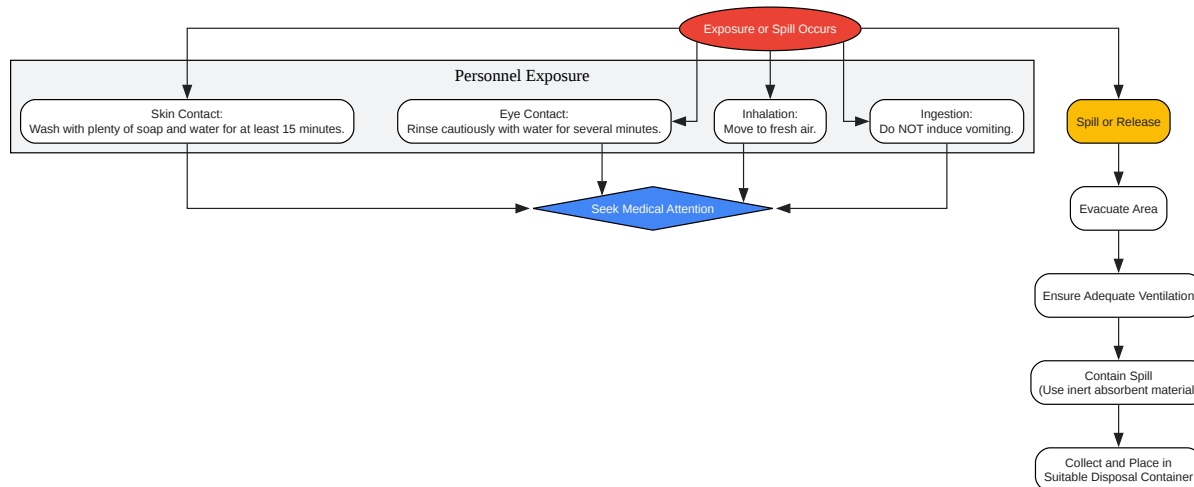
## Storage and Incompatibility

Proper storage is critical to maintain the stability and integrity of **5-Bromothiophene-2-carboxylic acid**.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[5] Keep the container tightly closed.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.[5]

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is required. The logical flow of emergency response should be as follows:



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Emergency Response Workflow.

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal plant.[5][7] Do not empty into drains.[8]

## Toxicological Information

The primary health hazards are related to its irritant properties.

- Acute Effects: Causes irritation to the skin, eyes, and respiratory system upon contact or inhalation.[1][5]
- Chronic Effects: No specific data on long-term exposure is readily available. It is recommended to handle it as a potentially hazardous substance and minimize long-term exposure.

This guide is intended to provide a comprehensive overview for the safe handling of **5-Bromothiophene-2-carboxylic acid**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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## References

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